

A Technical Guide to the Natural Abundance and Isotopic Purity of Sodium-23

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the natural abundance and isotopic purity of **Sodium-23** (²³Na). It includes a summary of its key properties, detailed experimental protocols for isotopic analysis, and a visualization of the analytical workflow. Given that sodium is a monoisotopic element, this guide will focus on the confirmation of its isotopic purity.

Quantitative Data Summary

Sodium has only one stable, naturally occurring isotope, **Sodium-23**. Therefore, its natural abundance and isotopic purity in natural samples are considered to be 100%.[1][2][3][4] Minor traces of cosmogenic radioactive isotopes, such as Sodium-22 and Sodium-24, exist but are not present in significant amounts in typical samples.[3][4]

Property	Value
Isotope	Sodium-23 (²³ Na)
Natural Abundance	100%
Isotopic Purity	100%
Atomic Mass	22.98976928 u[1][3]
Nuclear Spin	3/2[2]
Stability	Stable[1][3]



Experimental Protocols for Isotopic Purity Analysis

The determination of the isotopic composition of an element is primarily performed using mass spectrometry.[5] For an element like sodium, which is considered monoisotopic, the goal of the analysis is to confirm the absence of other isotopes within the detection limits of the instrument, thereby verifying its isotopic purity. Inductively Coupled Plasma Mass Spectrometry (ICP-MS) is a highly sensitive technique for this purpose.

Protocol: Determination of Sodium Isotopic Purity using ICP-MS

This protocol outlines the general procedure for analyzing the isotopic composition of a sodium-containing sample.

2.1. Sample Preparation

Proper sample preparation is critical to avoid contamination and ensure accurate results.

- Solid Samples:
 - Accurately weigh a representative portion of the solid sample.
 - If the sample is not in a pure sodium form (e.g., a salt or a complex matrix), a digestion step is required. A common method is acid digestion using high-purity nitric acid.[6] The sample is heated with the acid in a closed vessel, often with microwave assistance, to dissolve the matrix and bring the sodium into solution.
 - After digestion, the sample is cooled and diluted with deionized water to a suitable concentration for ICP-MS analysis. The final concentration should be within the linear dynamic range of the instrument for sodium.
- Liquid Samples (e.g., solutions, biological fluids):
 - For aqueous solutions, a simple dilution with deionized water or a weak acid solution is
 often sufficient.



For complex liquid matrices like blood serum, a dilution with a suitable diluent (e.g., dilute nitric acid) is performed.[7][8][9] An internal standard may be added at this stage to correct for matrix effects and instrumental drift.[7][8][9]

2.2. Instrumentation and Analysis

- Instrument: A high-resolution inductively coupled plasma mass spectrometer (HR-ICP-MS) is recommended for precise isotopic analysis.
- Instrument Setup and Calibration:
 - The ICP-MS is tuned and calibrated according to the manufacturer's specifications.
 - A standard solution of a known concentration of natural sodium is used to calibrate the instrument's response for ²³Na.
 - The mass spectrometer is set to scan a mass range that includes the mass of Sodium-23
 and potential other isotopes or interfering species.

Analytical Procedure:

- The prepared sample solution is introduced into the ICP-MS. The sample is nebulized and transported into the argon plasma, where it is desolvated, atomized, and ionized.
- The resulting ions are extracted into the mass spectrometer.
- The mass analyzer separates the ions based on their mass-to-charge ratio (m/z).
- The detector counts the number of ions at each m/z value. The data acquisition system
 records the ion counts for the mass corresponding to ²³Na. The system also scans for any
 signals at other masses that could indicate the presence of other sodium isotopes or
 isobaric interferences.

2.3. Data Analysis

The mass spectrum is analyzed to identify the peak corresponding to ²³Na.

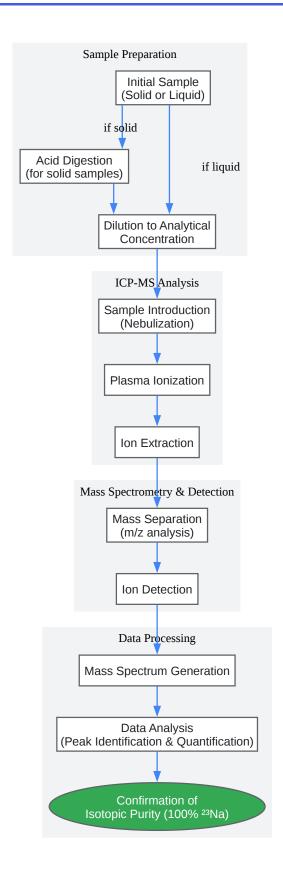


- The absence of significant peaks at other mass-to-charge ratios corresponding to other
 potential sodium isotopes confirms the 100% isotopic purity of Sodium-23 in the sample,
 within the detection limits of the instrument.
- The concentration of sodium in the sample can also be quantified based on the intensity of the ²³Na signal and comparison to the calibration standards.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the determination of sodium's isotopic purity using ICP-MS.





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Caption: Workflow for Isotopic Purity Analysis of **Sodium-23** by ICP-MS.



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